

Flubromazepam-d4 validation against certified reference materials

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Flubromazepam-d4

Cat. No.: S11215150

Get Quote

Available Information on Flubromazepam & Reference Materials

While direct validation data for **Flubromazepam-d4** is absent, the search results provide some foundational context that may be useful.

- **Basic Pharmacology of Flubromazepam:** The compound is identified as a potent, long-acting designer benzodiazepine with anxiolytic, anticonvulsant, muscle relaxant, and hypnotic properties [1]. Key characteristics are summarized below.

| Property | Description |
|-----------------------|---|
| Chemical Class | Benzodiazepine [2] |
| Primary Effects | Anxiolytic, sedative, muscle relaxation, memory suppression [2] |
| Dosage (Oral) | Common range: 5 - 8 mg; Strong: 8 - 12 mg [2] |
| Onset & Duration | Onset: 40-90 min; Total Duration: up to 12 hours (with after-effects up to 24h) [2] |
| Elimination Half-life | ~106 hours [3] |

| Property | Description |
|-------------------------|--|
| Addiction Potential | Extremely high [2] |
| Legal Status (Examples) | UK: Class C; Germany: Controlled (Anlage II); US: Unscheduled federally (Virginia: Schedule I) [3] |

- **Existence of Certified Reference Material:** One source confirms that Flubromazepam is available as a **certified reference material** (Cerilliant, product code F-043), supplied at a concentration of **1.0 mg/mL in methanol** [1]. This material is intended for use in calibrators and controls for forensic analysis, clinical toxicology, and urine drug testing using GC/MS or LC/MS applications [1].

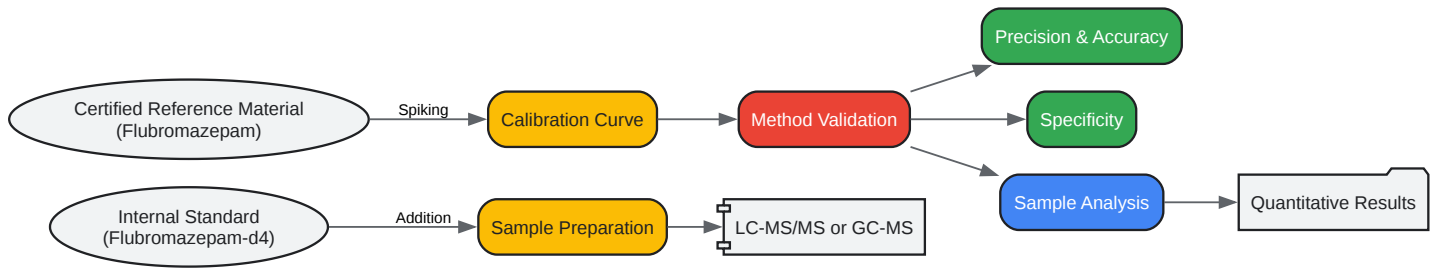
Suggestions for Further Research

To locate the specialized information you need, consider these approaches:

- **Search Scientific Databases:** Direct your search to academic databases like PubMed, ScienceDirect, or Google Scholar. Using precise terms such as "**Flubromazepam-d4** method validation," "**Flubromazepam-d4** LC-MS/MS," or "deuterated benzodiazepines method development" may yield relevant journal articles.
- **Contact Suppliers Directly:** Reach out to manufacturers and distributors of certified reference materials (CRMs), such as Cerilliant (a brand of Merck KGaA) [1] or other major chemical suppliers. They often provide technical data sheets, application notes, and certificates of analysis that contain detailed validation data for their products.
- **Review Patents and Regulatory Documents:** Look into patent databases or regulatory agency publications (e.g., from the FDA or EMA), which sometimes contain detailed analytical procedures and validation data for controlled substances.

Experimental Workflow Visualization

While the specific data is unavailable, the diagram below outlines a general experimental workflow for validating an analytical method using an internal standard like **Flubromazepam-d4** against a certified reference material. You can adapt this high-level workflow once you procure the necessary experimental data.



Click to download full resolution via product page

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. 1.0mg/mL methanol, certified reference material... Flubromazepam [sigmaaldrich.com]
2. - PsychonautWiki Flubromazepam [psychonautwiki.org]
3. - Wikipedia Flubromazepam [en.wikipedia.org]

To cite this document: Smolecule. [Flubromazepam-d4 validation against certified reference materials]. Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b11215150#flubromazepam-d4-validation-against-certified-reference-materials>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com